Scalable Manufacturing Process for 4-(Azepan-1-yl)oxolan-3-ol

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Compound of Interest

Compound Name:	*4-(Azepan-1-yl)oxolan-3-ol*
CAS No.:	*10296-00-1*
Cat. No.:	*B2504552*

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Application Note & Protocol: AN-PRO-042

Executive Summary

This guide details the scalable manufacturing protocol for **4-(Azepan-1-yl)oxolan-3-ol** (also known as 4-(hexamethyleneimino)tetrahydrofuran-3-ol). This compound is a high-value pharmacophore used in the synthesis of kinase inhibitors and GPCR ligands.

The conventional medicinal chemistry route (mg-scale) often utilizes chromatography for purification, which is cost-prohibitive at the kilogram scale. This protocol introduces a process-intensified route relying on the regioselective and stereospecific ring-opening of 3,6-dioxabicyclo[3.1.0]hexane (3,4-epoxytetrahydrofuran) with azepane. Key features include chromatography-free purification via vacuum distillation or salt crystallization and strict safety controls for handling epoxide intermediates.

Reaction Pathway & Mechanism

The synthesis relies on an SN2 nucleophilic attack of azepane on the epoxide ring. Due to the inherent strain of the oxirane fused to the tetrahydrofuran ring, the reaction proceeds with high

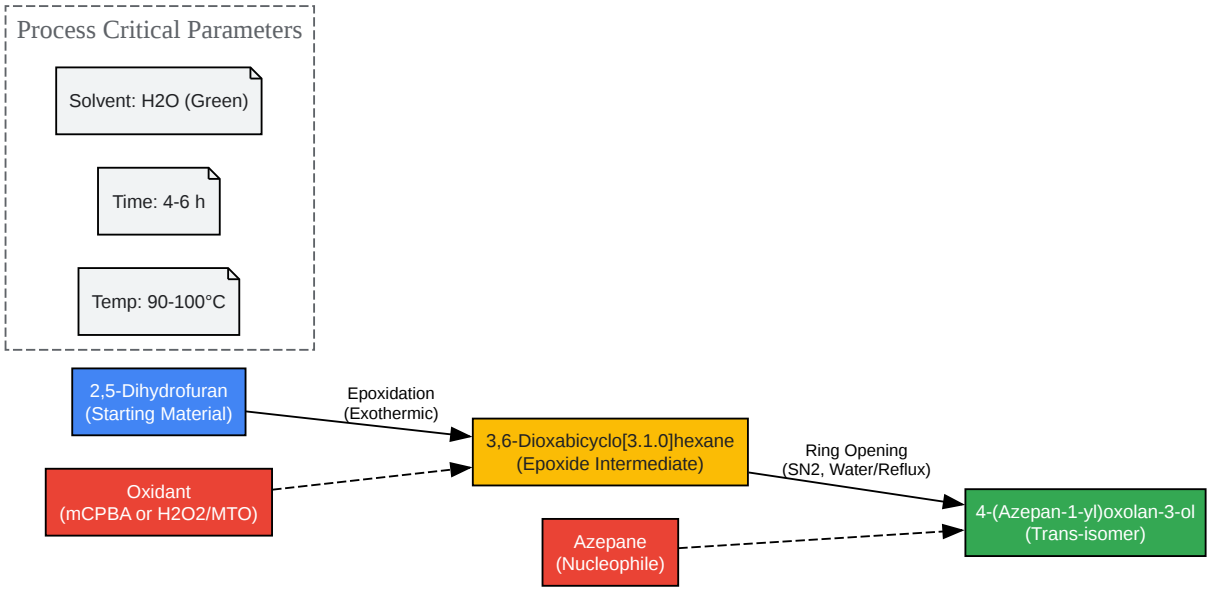
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trans-diastereoselectivity.

Mechanism:

- Nucleophilic Attack: The lone pair of the azepane nitrogen attacks the C3 or C4 position of the epoxide.
- Inversion of Configuration: The attack occurs from the face opposite the epoxide oxygen (anti-addition), ensuring the trans configuration of the resulting amino alcohol.
- Proton Transfer: Subsequent protonation of the alkoxide yields the neutral alcohol.

Visualized Pathway (DOT Diagram)



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Caption: Figure 1. Synthetic workflow from 2,5-dihydrofuran to the target amino alcohol, highlighting the critical epoxide intermediate.

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Safety & Hazard Analysis (E-E-A-T)

Critical Warning: This process involves 3,6-dioxabicyclo[3.1.0]hexane, a volatile and reactive epoxide.

- Thermal Runaway: The ring-opening reaction is exothermic. At scale, dosing of the epoxide into the amine solution must be rate-controlled.
- Genotoxicity: Epoxides are potential alkylating agents. Use closed systems and appropriate PPE (double gloving, respirator).
- Azepane: Flammable liquid (FP: 18°C) and toxic. Handle in a fume hood with grounding to prevent static discharge.

Detailed Manufacturing Protocol

Step 1: Preparation of 3,6-Dioxabicyclo[3.1.0]hexane (Optional)

Note: If the epoxide is purchased commercially, skip to Step 2. This step is provided for vertical integration.

Reagents:

- 2,5-Dihydrofuran (1.0 equiv)
- m-Chloroperbenzoic acid (mCPBA) (1.1 equiv) or Urea-Hydrogen Peroxide (UHP) with Phthalic Anhydride.
- Dichloromethane (DCM) (Solvent)[1][2]

Protocol:

- Charge DCM (10 vol) and 2,5-dihydrofuran to a reactor. Cool to 0°C.[1][3]
- Add mCPBA portion-wise, maintaining internal temperature <10°C (Control Exotherm).
- Stir at 20-25°C for 12 hours. Monitor conversion by GC.

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- Quench: Cool to 0°C. Add 10% Na2SO3 solution to destroy excess peroxide (Starch-iodide test negative).
- Workup: Wash organic layer with sat.[1][3] NaHCO3 (2x) to remove acids. Dry over MgSO4.[1]
- Isolation: Carefully concentrate under reduced pressure (bath <35°C, product is volatile).
  - Yield: ~85-90%.[4]
  - Checkpoint: Check for peroxides before distillation.

Step 2: Scalable Ring Opening (The Core Process)

This step utilizes water as a solvent, leveraging the "on-water" acceleration effect and simplifying workup.

Reagents:

- 3,6-Dioxabicyclo[3.1.0]hexane (Epoxide) (1.0 equiv)
- Azepane (1.2 equiv)
- Water (3 volumes)

Protocol:

- Setup: Charge Azepane and Water into a glass-lined reactor equipped with a reflux condenser and mechanical stirrer.
- Addition: Heat the mixture to 40°C. Add the Epoxide dropwise over 1 hour.
  - Why: Slow addition prevents thermal runaway and minimizes polymerization of the epoxide.
- Reaction: Heat the mixture to 90-95°C (Reflux) for 4–6 hours.
  - IPC (In-Process Control): Monitor by GC/MS. Target <1% residual epoxide.

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- Workup (Extraction):
  - Cool to 25°C.
  - Add Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE) (5 vol).
  - Separate phases.[2] Extract the aqueous layer again with DCM (2 vol).
  - Combine organics and wash with Brine (3 vol).
  - Dry over anhydrous Na2SO4.

Step 3: Purification (Chromatography-Free)

For pharmaceutical grade (>98% purity), vacuum distillation is the preferred method for the free base.

Distillation Protocol:

- Concentrate the crude organic solution to an oil.[4]
- Perform fractional vacuum distillation.[3]
  - Fore-run: Azepane excess will distill first (BP ~113°C at atm, lower under vacuum).
  - Main Fraction: Collect **4-(Azepan-1-yl)oxolan-3-ol**.
  - Expected BP: ~130-140°C at 2 mmHg (Estimation based on MW and polarity).

Alternative: HCl Salt Formation (Solid Isolation) If a solid form is required for stability:

- Dissolve the crude oil in Ethanol (5 vol).
- Add HCl in Ethanol (1.1 equiv) dropwise at 0°C.
- Stir for 2 hours. The salt should precipitate.
- Filter and wash with cold Acetone.[2] Recrystallize from EtOH/Et2O if necessary.

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Process Data & Specifications

Parameter	Specification	Notes
Appearance	Colorless to pale yellow oil (Free base)	White solid (HCl salt)
Purity (GC/HPLC)	> 98.0%	Critical for API intermediate
Yield (Step 2)	85 - 92%	High atom economy
Residual Azepane	< 0.5%	Removed via distillation
Stereochemistry	trans-isomer (>99:1 dr)	Controlled by reaction mechanism

Analytical Validation

- 1H NMR (400 MHz, CDCl3): Diagnostic signals include the multiplet for the methine proton attached to oxygen (~4.2 ppm) and the methine proton attached to nitrogen (~3.1 ppm). The 12 protons of the azepane ring appear as broad multiplets between 1.5–1.8 ppm and 2.6–2.8 ppm.
- Mass Spectrometry: [M+H]+ = 186.15 (Calculated for C10H19NO2).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Polymerization of epoxide	Ensure slow addition of epoxide; verify amine quality (no water in amine feed if using anhydrous conditions).
Impurity: Diol	Hydrolysis of epoxide	Avoid acidic conditions; ensure pH > 9 during reaction (amine usually buffers this).
Coloration (Dark)	Oxidation of amine	Sparge solvents with Nitrogen; add antioxidant (BHT) during workup if permissible.

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